

# TTT-3002 stability storage conditions

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## Compound Focus: TTT 3002

CAS No.: 871037-95-5

Cat. No.: S548056

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## TTT-3002 Technical Support Guide

**FAQ 1: What are the known properties of TTT-3002?** TTT-3002 is a novel, highly potent FLT3 tyrosine kinase inhibitor (TKI). Its key characteristics from preclinical studies are summarized below [1].

Property	Description
Target	FLT3 (FMS-like tyrosine kinase-3)
Primary Indication	Acute Myeloid Leukemia (AML) with FLT3 mutations (ITD and point mutations)
Key Advantage	Overcomes resistance to other FLT3 inhibitors (e.g., Sorafenib, AC220), including the F691L gatekeeper mutation
Protein Binding	Moderate human plasma protein binding (maintains potency better than some other TKIs like CEP-701)
Handling Note	Supplied as TTT-3002 hydrochloride salt for in vivo studies

**FAQ 2: What are the specified storage conditions for TTT-3002?** The search results do not disclose the manufacturer's recommended storage conditions for TTT-3002. As a small molecule drug candidate, its stability is influenced by temperature, light, humidity, and the solvent it is dissolved in.

**FAQ 3: How should I handle TTT-3002 if no manufacturer data is available?** In the absence of specific data, you should adhere to the best practices for handling small molecule inhibitors. The following protocol outlines the general handling and a procedure to establish your own storage conditions.

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## Experimental Protocol: Determining Stock Solution Stability

This protocol provides a methodology to establish the stability of your TTT-3002 stock solutions under different storage conditions.

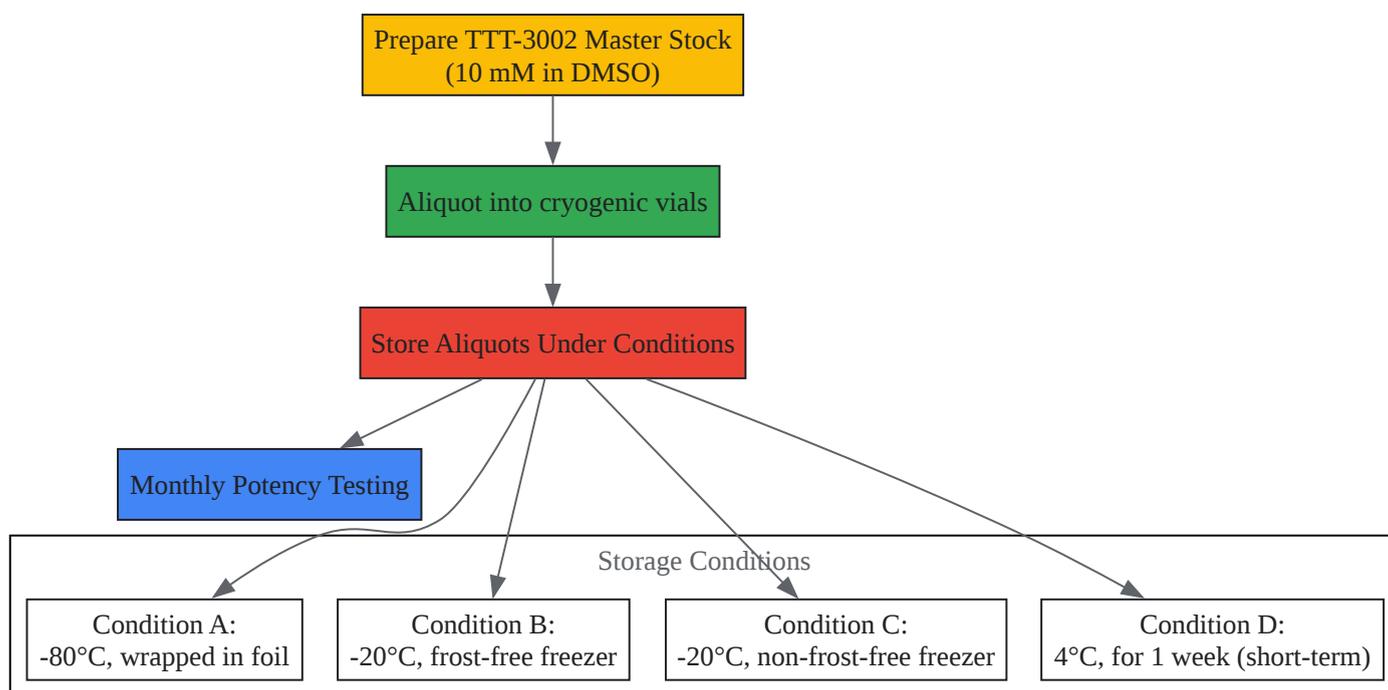
**1. Principle** The stability of TTT-3002 will be assessed by comparing the potency of aliquots stored under different conditions against a freshly prepared standard. A significant loss of potency in cell-based assays will indicate compound degradation.

### 2. Materials

- TTT-3002 powder
- High-Grade Dimethyl Sulfoxide (DMSO)
- Cryogenic vials
- -20°C non-frost-free freezer
- -80°C freezer
- Cell line expressing a relevant FLT3 mutation (e.g., Ba/F3-FLT3/ITD, MV4-11)
- Cell culture reagents
- Phospho-FLT3 (Tyr591) Antibody for Western Blot (optional)

### 3. Workflow for Stock Solution Stability Testing

The following diagram illustrates the experimental workflow to test the stability of TTT-3002 stock solutions.



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#### 4. Procedure

- **Preparation of Master Stock:** In a controlled, low-humidity environment, dissolve TTT-3002 powder in high-quality, anhydrous DMSO to create a 10 mM master stock solution.
- **Aliquoting:** Immediately aliquot the master stock into small, single-use cryogenic vials to prevent repeated freeze-thaw cycles.
- **Storage Conditions:** Store the aliquots under the following conditions:
  - **Primary Long-Term Storage:** -80°C in a non-frost-free freezer, protected from light.
  - **Working Stock:** -20°C in a non-frost-free freezer, protected from light (for use within 1-2 months).
  - **Stability Testing:** Also store test aliquots in less ideal conditions (e.g., -20°C frost-free freezer, 4°C) to profile degradation.
- **Stability Testing:**
  - **Monthly Potency Assay:** Thaw a test aliquot from each storage condition and a freshly prepared control. Dilute the compound in culture medium to the desired working concentration (e.g., 1-10 nM).

- **Cell-Based Assay:** Treat your FLT3-mutant cell line (e.g., MV4-11) with the compound dilutions for 1-2 hours. Assess inhibition of FLT3 signaling via:
  - **Viability Assay:** Measure IC50 values using a cell viability assay (e.g., MTT, CellTiter-Glo). A rightward shift in the IC50 curve indicates loss of potency.
  - **Western Blot:** Analyze cell lysates for phospho-FLT3 (Tyr591) and total FLT3. Increased p-FLT3 signal suggests compound degradation.
- **Data Interpretation:** Compare the results from stored aliquots to the fresh control. The storage condition that shows no significant change in IC50 or p-FLT3 inhibition over at least 3-6 months can be considered stable for your purposes.

## Troubleshooting Guide

Issue	Possible Cause	Solution
Loss of potency	Compound degradation due to inappropriate storage, moisture, or frequent freeze-thaw cycles.	Ensure single-use aliquots, use anhydrous DMSO, and store at -80°C. Verify freezer temperature stability.
Precipitation in stock solution	The solution has exceeded its solubility limit or has been stored too cold.	Warm the vial to room temperature and vortex. If precipitate remains, sonicate briefly.
High background in cell assays	Solvent (DMSO) toxicity from improper dilution.	Ensure the final DMSO concentration is ≤0.1% in cell culture. Always pre-dilute the stock in medium.

## Key Recommendations

- **Default Storage:** Until specific data is available, store TTT-3002 powder and stock solutions at **-80°C** in a **non-frost-free freezer**, protected from light (e.g., wrapped in foil).
- **Avoid Frost-Free Freezers:** The defrost cycles in these freezers cause temperature fluctuations that can degrade the compound.
- **Master Stock Solution:** For long-term stability, refer to the general guidance for small molecules in the table below.

Form	Recommended Storage	Beyond-Use Date (Conservative Estimate)
Powder	-20°C or -80°C, desiccated, protected from light	Manufacturer's expiry date
Stock Solution (100% DMSO)	-80°C in single-use aliquots	6 months (stability should be verified)

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## References

1. FLT3 kinase inhibitor TTT - 3002 overcomes both activating and drug... [pmc.ncbi.nlm.nih.gov]

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